Physicochemical Profiling and Structural Dynamics of Thiophene-Containing β -Keto Esters

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Compound of Interest

Compound Name:	*Methyl 3-oxo-4-(thiophen-3-yl)butanoate*
CAS No.:	*1229625-47-1*
Cat. No.:	*B1391701*

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Executive Summary

Thiophene-containing β -keto esters, such as ethyl 3-oxo-3-(2-thienyl)propanoate (CAS 13669-10-8), are highly versatile bifunctional synthons. In modern drug discovery and materials science, they serve as critical building blocks for active pharmaceutical ingredients (APIs), including precursors for the non-steroidal anti-inflammatory drug (NSAID) tenoxicam and various duloxetine analogs.

For application scientists and process chemists, mastering the physical properties of these compounds—specifically their thermodynamic tautomerism, thermal stability limits, and phase behaviors—is non-negotiable for optimizing downstream synthetic workflows and ensuring high-yield isolations.

Structural Dynamics: The Keto-Enol Tautomerism

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The defining physical characteristic of β -keto esters is their ability to exist in a dynamic keto-enol equilibrium. In thiophene-containing variants, this equilibrium is heavily influenced by the electronic properties of the heteroaromatic ring.

The Causality of the Tautomeric Shift: The electron-rich sulfur atom in the thiophene ring donates electron density through resonance. When the enol form is generated, this extended conjugation stabilizes the newly formed carbon-carbon double bond. Furthermore, the enol hydroxyl group forms a strong, six-membered intramolecular hydrogen bond with the ester carbonyl oxygen. This self-contained electronic circuit drastically lowers the activation energy required to maintain the enol state.

Solvent-Driven Phase Behavior:

- Non-Polar Solvents (e.g., CDCl3, Hexane): The intramolecularly hydrogen-bonded enol form is thermodynamically favored because it minimizes the molecule's overall dipole moment, shielding its polar functional groups from the non-polar environment.
- Polar Solvents (e.g., DMSO- d6, Water): Highly polar, hydrogen-bonding solvents disrupt the internal hydrogen bond of the enol, solvating the individual carbonyl groups and shifting the equilibrium back toward the highly polar diketo tautomer.

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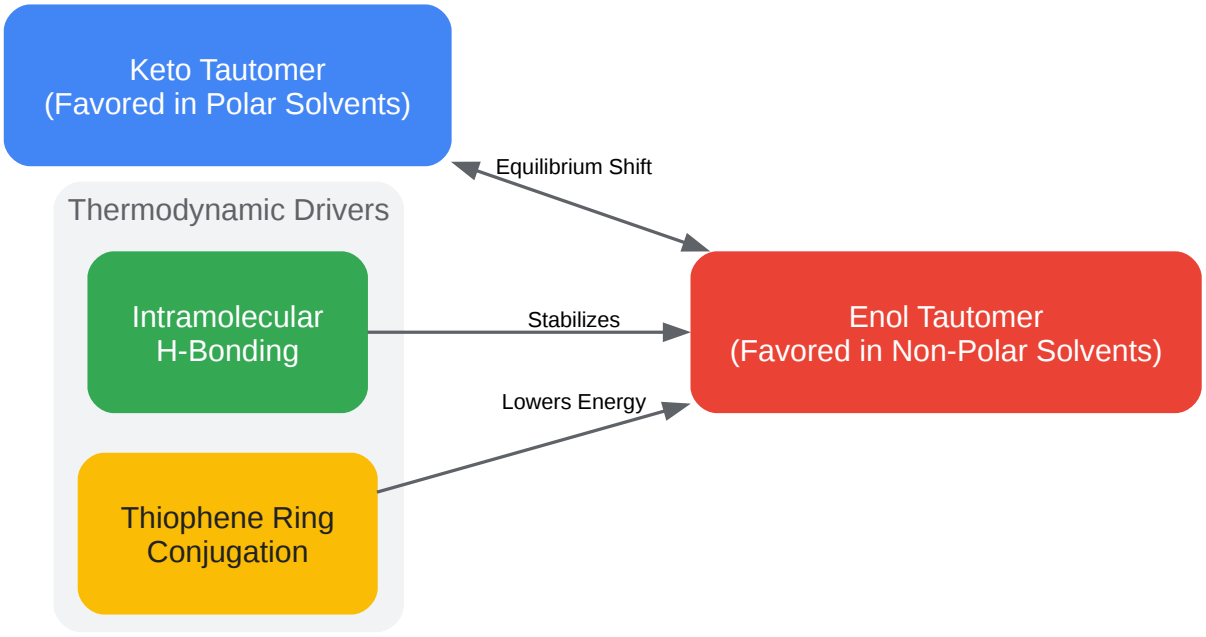

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Thermodynamic drivers of keto-enol tautomerism in thiophene beta-keto esters.

Physicochemical Profiling

The physical constants of these compounds dictate their handling, storage, and purification protocols. Because β -keto esters are highly susceptible to thermal degradation (specifically decarboxylation) at elevated temperatures, understanding their boiling points under reduced pressure is critical.

Quantitative Data Summary: Ethyl 3-oxo-3-(2-thienyl)propanoate

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Data reflects standard properties for CAS 13669-10-8.

Physical Property	Value	Scientific Rationale & Implication
Molecular Weight	198.24 g/mol [1]	Standard mass utilized for precise stoichiometric calculations.
Boiling Point	~130 °C at 0.3 mmHg[2]	High BP necessitates strict vacuum distillation to prevent thermal decarboxylation.
Density	1.22 g/mL[3]	Denser than water; will form the lower layer in aqueous extractions unless paired with dense halogenated solvents.
Appearance	Crude dark orange to pure pale yellow oil[2]	Serves as a colorimetric indicator of purity; dark orange indicates conjugated polymeric impurities.
H-Bond Acceptors	3[4]	High acceptor count contributes to excellent solubility in polar organic solvents (e.g., EtOAc, THF).

Spectroscopic Signatures

Accurate physical characterization relies on identifying the tautomeric ratios through spectroscopic means.

- 1 H NMR (CDCl3): The keto form exhibits a distinct, sharp singlet for the α -methylene protons (-CH2-) at approximately δ 3.9 ppm. Conversely, the enol form displays a vinylic proton (C=CH) at δ 5.6 ppm and a highly deshielded enol hydroxyl proton (-OH) around δ 12.5 ppm. The extreme downfield shift of the hydroxyl proton is a direct physical manifestation of the strong intramolecular hydrogen bond.

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- IR Spectroscopy: The keto form shows two distinct, sharp carbonyl stretches (~1715 cm−1 for the ketone, ~1740 cm−1 for the ester). The enol form shows a broadened, shifted ester carbonyl stretch (~1650 cm−1) due to conjugation and H-bonding, alongside a broad O-H stretch.

Validated Experimental Protocols

To ensure absolute reproducibility and scientific integrity, the following self-validating protocols outline the synthesis, isolation, and physical characterization of ethyl 3-oxo-3-(2-thienyl)propanoate.

Protocol 1: Synthesis and High-Vacuum Isolation

Rationale: The Claisen condensation requires strictly anhydrous conditions to prevent ester hydrolysis. The subsequent acidic workup must be carefully pH-controlled to ensure the product is fully protonated and driven into the organic phase without cleaving the ester linkage.

- Reaction Setup: Suspend sodium hydride (NaH, 60% dispersion in mineral oil, 1.2 eq) in anhydrous THF under an inert argon atmosphere at 0 °C.
- Addition & Validation: Dropwise add a mixture of 2-acetylthiophene (1.0 eq) and diethyl carbonate (1.5 eq). Self-Validation: The immediate generation of hydrogen gas bubbling serves as a visual confirmation of active enolate formation.
- Reflux & Quench: Warm the mixture to room temperature, then reflux for 4 hours. Cool to 0 °C and carefully quench with 1M HCl until the aqueous phase reaches exactly pH 3.
- Phase Extraction: Extract the mixture with ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous Na2SO4, and concentrate under reduced pressure. This yields a crude dark orange oil[2].
- Thermal Purification: Subject the crude oil to fractional vacuum distillation. Collect the fraction boiling at 130 °C under 0.3 mmHg[2]. Critical Causality: Attempting this distillation at atmospheric pressure will supply enough thermal energy to induce decarboxylation, destroying the product. Vacuum conditions are mandatory.

Protocol 2: NMR-Based Tautomeric Quantification

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Rationale: Standard automated NMR parameters often underestimate the enol form due to differing relaxation times of the specific protons involved in the equilibrium.

- Sample Preparation: Dissolve 15 mg of the purified pale yellow ester in 0.6 mL of anhydrous CDCl3.
- Instrument Tuning: Lock and shim the NMR spectrometer (e.g., 400 MHz) to ensure sharp baseline resolution.
- Parameter Adjustment (Critical): Set the relaxation delay (D1) to ≥ 5 seconds. Causality: The enol -OH and vinylic protons lack neighboring protons to facilitate rapid magnetic relaxation, giving them longer T1relaxation times than the methylene protons. A standard short D1 delay truncates their signal recovery, artificially skewing the integration ratio in favor of the keto form.
- Integration: Integrate the methylene singlet (keto, 2H) against the vinylic singlet (enol, 1H) to calculate the exact thermodynamic equilibrium constant (Keq) for the specific solvent environment.

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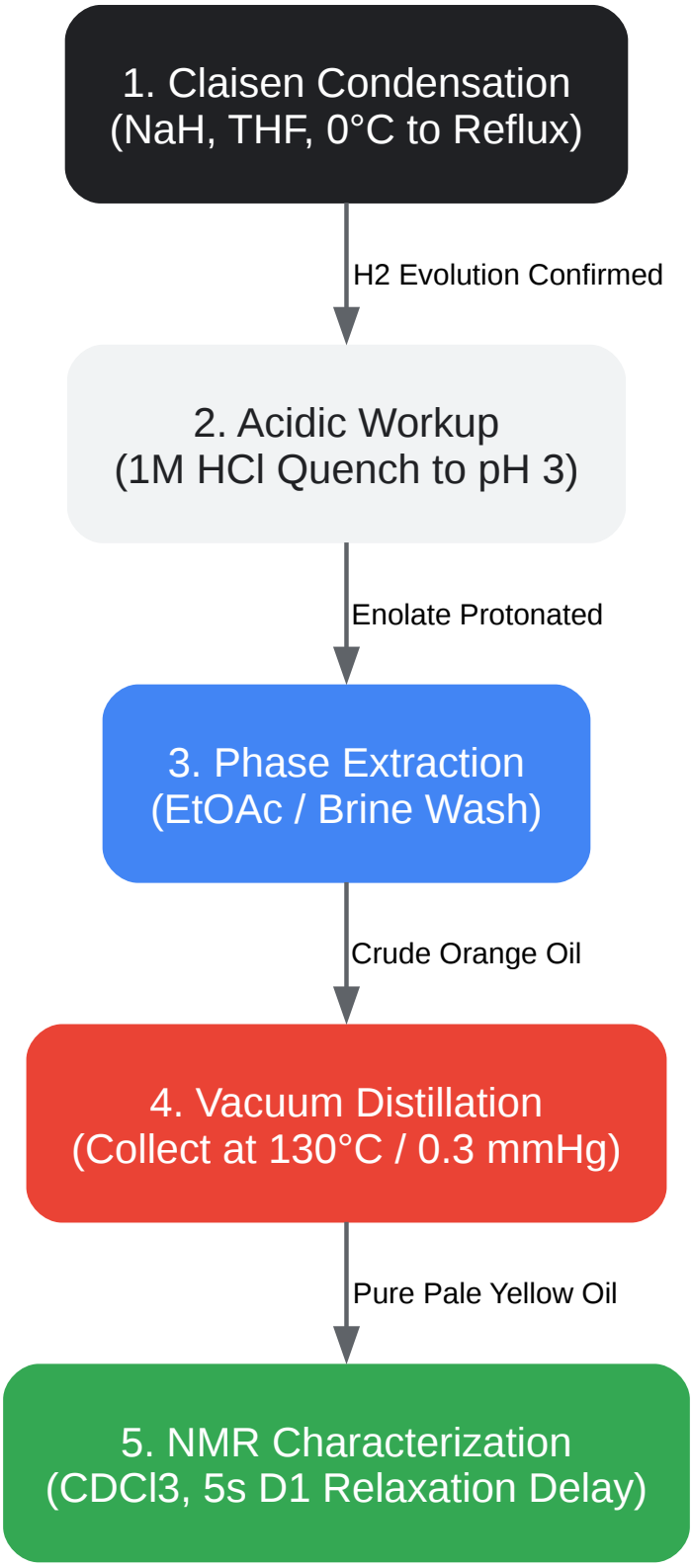

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Standardized synthetic and analytical workflow for thiophene beta-keto esters.

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